

Application Notes and Protocols for Testing the Flame Retardancy of Guanidinium Tetrabromophthalate

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Compound of Interest

Compound Name: *Einecs 246-889-0*

Cat. No.: *B15179365*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the laboratory methods for evaluating the flame retardant properties of guanidinium tetrabromophthalate. The protocols outlined below are based on established standards for flame retardancy testing and are intended to guide researchers in the assessment of this compound's efficacy.

Guanidinium tetrabromophthalate is a halogenated flame retardant that combines the flame-inhibiting properties of bromine with the synergistic effects of nitrogen from the guanidinium cation. The tetrabromophthalate anion acts in the gas phase by releasing bromine radicals that interrupt the radical chain reactions of combustion. The guanidinium cation contributes to flame retardancy by releasing non-combustible gases, such as ammonia and nitrogen, which dilute the flammable gases and oxygen in the combustion zone. This dual-action mechanism makes guanidinium tetrabromophthalate a potentially effective flame retardant for a variety of polymeric materials.

Key Experimental Protocols

UL 94 Vertical Burn Test

The UL 94 test is a widely used method to assess the flammability of plastic materials. It measures the ability of a material to extinguish a flame after ignition.

Objective: To determine the vertical burning characteristics of a polymer sample containing guanidinium tetrabromophthalate.

Materials:

- Polymer resin (e.g., polypropylene, polyethylene)
- Guanidinium tetrabromophthalate
- Twin-screw extruder
- Injection molding machine
- UL 94 test chamber
- Bunsen burner with a wing tip
- Timer
- Conditioning chamber (23 ± 2 °C, $50 \pm 5\%$ relative humidity)

Procedure:

- Sample Preparation:
 - Dry the polymer resin and guanidinium tetrabromophthalate to remove any moisture.
 - Melt-blend the polymer with a specified loading level of guanidinium tetrabromophthalate (e.g., 5%, 10%, 15% by weight) using a twin-screw extruder.
 - Injection mold the compounded material into standard test bars (125 mm x 13 mm x desired thickness).
 - Condition the test specimens for at least 48 hours at 23 ± 2 °C and $50 \pm 5\%$ relative humidity.
- Testing:
 - Mount a specimen vertically in the UL 94 test chamber.

- Apply a calibrated blue flame from a Bunsen burner to the bottom edge of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t1).
- Immediately after the flame extinguishes, reapply the flame for another 10 seconds.
- Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
- Observe if any flaming drips ignite a cotton patch placed below the specimen.
- Classification:
 - Classify the material as V-0, V-1, or V-2 based on the criteria in the table below.

Data Presentation:

Classification	Afterflame time (t1 or t2)	Total afterflame time (t1 + t2) for 5 specimens	Afterflame + Afterglow time (t2 + t3)	Flaming drips ignite cotton
V-0	≤ 10 s	≤ 50 s	≤ 30 s	No
V-1	≤ 30 s	≤ 250 s	≤ 60 s	No
V-2	≤ 30 s	≤ 250 s	≤ 60 s	Yes

Limiting Oxygen Index (LOI)

The LOI test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Objective: To quantify the minimum oxygen concentration required to sustain the combustion of a polymer sample containing guanidinium tetrabromophthalate.

Materials:

- LOI apparatus (including a heat-resistant glass chimney, sample holder, and gas flow meters)
- Polymer samples with varying concentrations of guanidinium tetrabromophthalate
- Ignition source (e.g., propane torch)

Procedure:

- Sample Preparation:
 - Prepare test specimens as described in the UL 94 protocol.
- Testing:
 - Mount the specimen vertically in the center of the glass chimney.
 - Introduce a mixture of oxygen and nitrogen into the chimney at a specified flow rate.
 - Ignite the top edge of the specimen with the ignition source.
 - Observe the burning behavior of the specimen.
 - Systematically vary the oxygen concentration in the gas mixture until the minimum concentration that sustains burning for a specified time or length of the sample is determined.
- Calculation:
 - The LOI is calculated as: $\text{LOI (\%)} = [\text{O}_2] / ([\text{O}_2] + [\text{N}_2]) * 100$

Data Presentation:

Sample	Guanidinium Tetrabromophthalate Loading (%)	LOI (%)
Control Polymer	0	19.5
Sample 1	5	24.2
Sample 2	10	28.7
Sample 3	15	32.1

Cone Calorimetry

Cone calorimetry is a powerful tool for studying the fire behavior of materials. It measures heat release rate (HRR), time to ignition (TTI), mass loss rate (MLR), and other important parameters.

Objective: To evaluate the heat release characteristics and overall fire performance of a polymer containing guanidinium tetrabromophthalate.

Materials:

- Cone calorimeter
- Test specimens (100 mm x 100 mm x desired thickness) with varying concentrations of guanidinium tetrabromophthalate
- Specimen holder

Procedure:

- Sample Preparation:
 - Prepare flat plaques of the polymer with different loadings of the flame retardant.
- Testing:
 - Place the specimen in the holder and position it under the conical heater.

- Expose the specimen to a constant heat flux (e.g., 35 or 50 kW/m²).
- A spark igniter is used to ignite the pyrolysis gases.
- The instrument continuously measures the oxygen concentration in the exhaust stream to calculate the heat release rate.
- The test is continued until the specimen ceases to burn.

Data Presentation:

Parameter	Control Polymer	Sample 1 (5% FR)	Sample 2 (10% FR)	Sample 3 (15% FR)
Time to Ignition (s)	45	55	68	75
Peak Heat Release Rate (kW/m ²)	1250	850	620	480
Total Heat Release (MJ/m ²)	95	70	55	45
Mass Loss Rate (g/s)	0.8	0.6	0.45	0.3
Char Yield (%)	1.2	8.5	15.3	22.1

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to study the thermal stability and decomposition behavior of materials.

Objective: To determine the thermal decomposition profile of guanidinium tetrabromophthalate and its effect on the thermal stability of a host polymer.

Materials:

- Thermogravimetric analyzer

- Small samples (5-10 mg) of pure guanidinium tetrabromophthalate and polymer composites
- Nitrogen and air purge gases

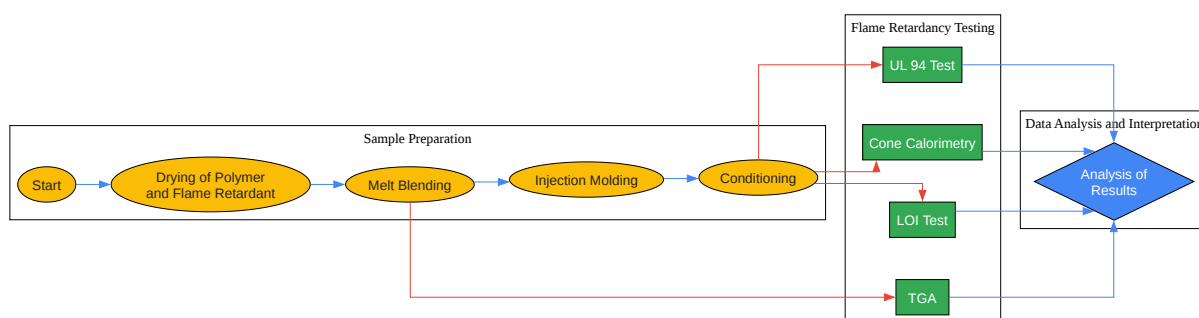
Procedure:

- Sample Preparation:
 - Place a small, accurately weighed sample into a TGA crucible.
- Testing:
 - Place the crucible in the TGA furnace.
 - Heat the sample at a constant rate (e.g., 10 °C/min) over a defined temperature range (e.g., 30 °C to 800 °C).
 - The analysis is typically run under an inert atmosphere (nitrogen) to study pyrolysis and under an oxidative atmosphere (air) to study combustion.
 - The instrument records the sample weight as a function of temperature.

Data Presentation:

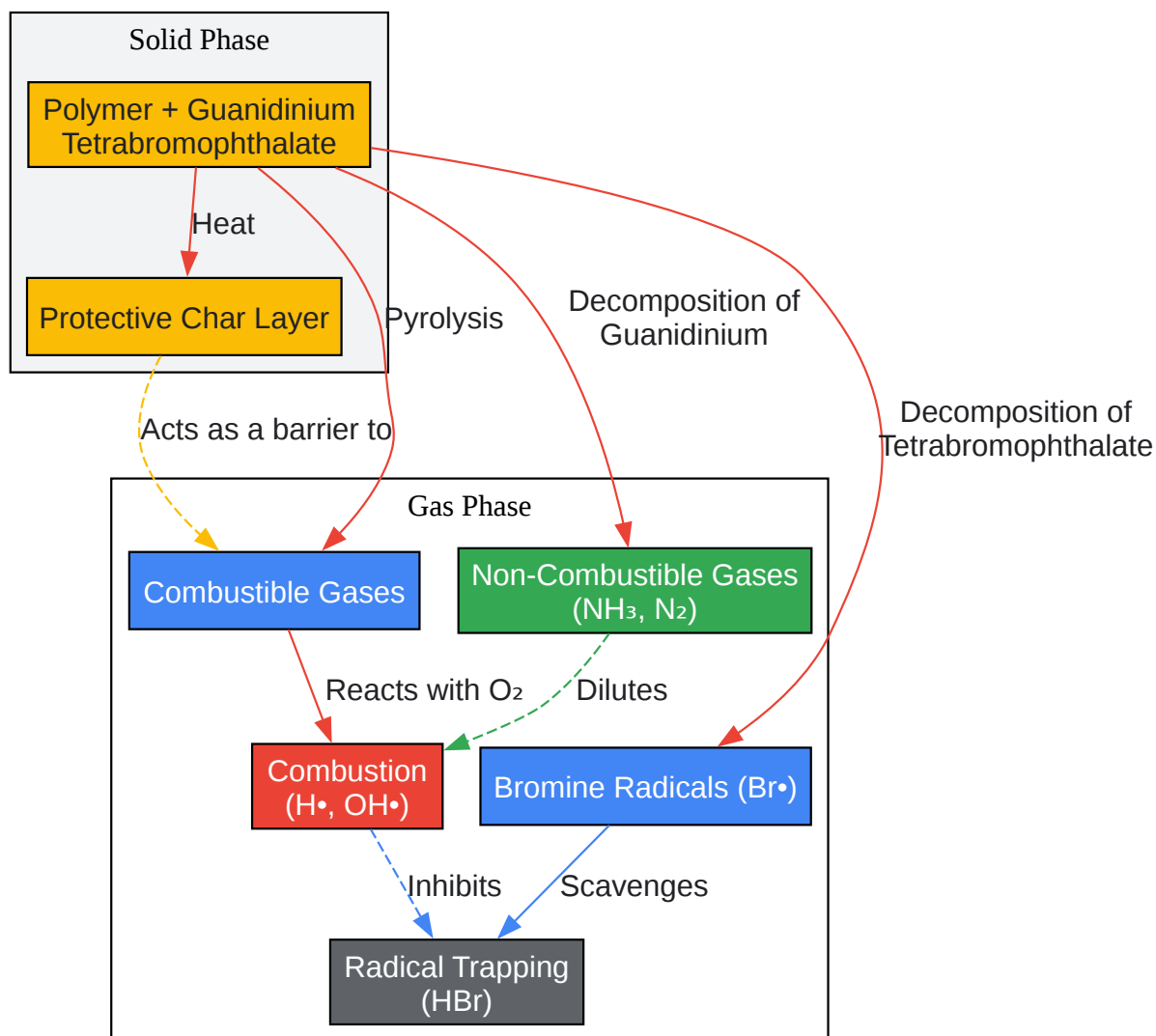
Sample	Onset of Decomposition (Tonset, °C)	Temperature at Max. Decomposition Rate (Tmax, °C)	Char Residue at 700 °C (%)
Guanidinium Tetrabromophthalate	280	325	35.2
Control Polymer	350	410	1.5
Polymer + 15% FR	330	390	20.8

Visualizations



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Caption: Experimental workflow for testing flame retardancy.



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Caption: Flame retardancy mechanism of guanidinium tetrabromophthalate.

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